

Paclitaxel C: A Technical Guide to Solubility in Common Laboratory Solvents

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Compound of Interest

Compound Name: Paclitaxel C

Cat. No.: B15556879

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This in-depth technical guide is designed for researchers, scientists, and drug development professionals, providing a comprehensive overview of the solubility of **Paclitaxel C** in common laboratory solvents. Paclitaxel is a cornerstone of chemotherapy, but its efficacy in research and development is often hampered by its characteristically low aqueous solubility.^[1] This document offers quantitative solubility data, detailed experimental protocols for its determination, and visualizations of key experimental workflows and influencing factors to aid in the preparation and handling of **Paclitaxel C** in a laboratory setting.

Data Presentation: Quantitative Solubility of Paclitaxel C

The solubility of **Paclitaxel C** can vary based on factors such as solvent purity, temperature, and the specific crystalline form of the compound. The following table summarizes the reported solubility of **Paclitaxel C** in a range of common laboratory solvents.

Solvent	Solubility Range (mg/mL)	Key Considerations
Dimethyl Sulfoxide (DMSO)	5 - 100[2][3][4][5][6][7][8][9]	Commonly used for high-concentration stock solutions. [4] The use of fresh, anhydrous DMSO is recommended as moisture can reduce solubility. [7]
Ethanol (EtOH)	1.5 - 40[2][4][8][10][11]	A frequently used organic solvent for Paclitaxel.
Methanol (MeOH)	~50[3][5][9][12]	Paclitaxel is highly soluble, but can undergo hydrolysis and transesterification, especially in weakly alkaline or strongly acidic methanolic solutions.[3] [9]
Dimethylformamide (DMF)	~5[2][4]	An alternative organic solvent for dissolving Paclitaxel.[2]
Acetonitrile	Soluble[3][12]	Often used as a solvent and in HPLC mobile phases.[3][12] Sonication may be required for complete dissolution.[13]
Acetone	Soluble[12]	Can be used as a co-solvent to improve solubilization.[12][14]
Water	Extremely Low (~0.0001 - 0.00605)[1][15][16][17]	Paclitaxel is practically insoluble in water, presenting a significant challenge for aqueous-based experiments. [1][18]
1:10 DMSO:PBS (pH 7.2)	~0.1[2]	Illustrates the significant drop in solubility when a DMSO stock is diluted in an aqueous buffer.[2]

Experimental Protocols

The "shake-flask method" is a standard and widely accepted protocol for determining the equilibrium solubility of a compound in a specific solvent.[\[1\]](#)[\[19\]](#)

Protocol: Determination of Paclitaxel Solubility (Shake-Flask Method)

This protocol details the steps to ascertain the saturation solubility of **Paclitaxel C**.

1. Materials:

- **Paclitaxel C** (crystalline powder)
- Solvent of interest (e.g., DMSO, Ethanol)
- Sealed, airtight vials (e.g., 2 mL glass vials with screw caps)[\[1\]](#)
- Vortex mixer[\[1\]](#)
- Isothermal shaker bath[\[1\]](#)
- High-speed centrifuge[\[1\]](#)
- Validated High-Performance Liquid Chromatography (HPLC) system for quantification[\[1\]](#)
- Analytical balance
- Appropriate glassware for dilutions

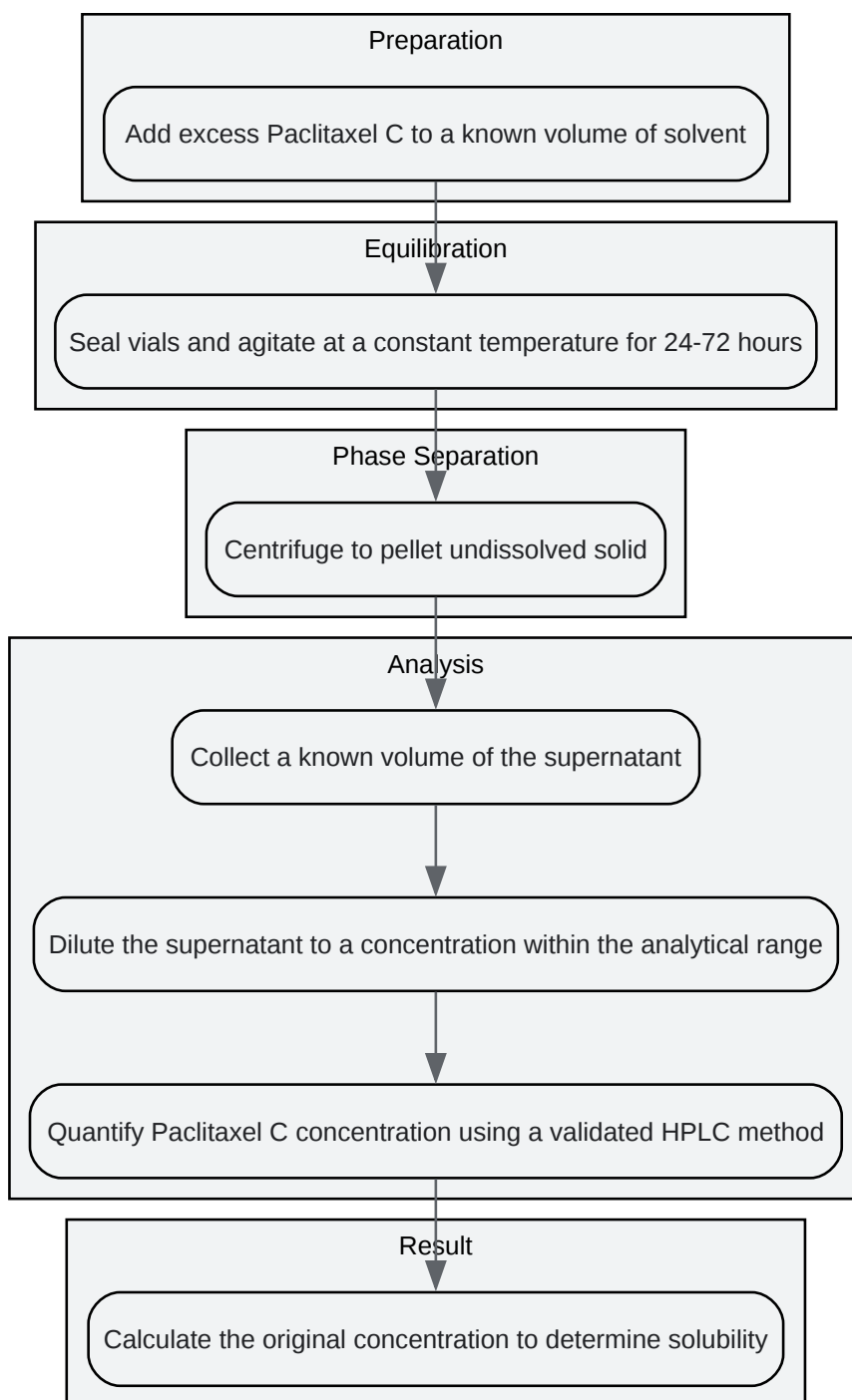
2. Procedure:

- **Addition of Excess Solute:** Add an excess amount of **Paclitaxel C** powder to a vial containing a known volume (e.g., 1 mL) of the solvent. The presence of undissolved solid is crucial for achieving saturation.[\[1\]](#)
- **Initial Dispersion:** Tightly seal the vial to prevent solvent evaporation and vortex the mixture vigorously for 1-2 minutes for good initial dispersion.[\[1\]](#)

- **Equilibration:** Place the vial in an isothermal shaker bath set to a constant temperature (e.g., 25°C or 37°C). Shake the mixture for a sufficient duration (typically 24-72 hours) to ensure equilibrium is reached.[\[1\]](#)
- **Phase Separation:** After equilibration, centrifuge the suspension at high speed (e.g., 10,000 x g for 15 minutes) to pellet the undissolved **Paclitaxel C**.[\[1\]](#)
- **Sample Collection:** Carefully collect a known volume of the clear supernatant.
- **Dilution:** Dilute the supernatant with an appropriate solvent to a concentration that falls within the linear range of the validated analytical method.[\[1\]](#)
- **Quantification:** Determine the concentration of **Paclitaxel C** in the diluted supernatant using a validated HPLC method.[\[1\]](#)
- **Calculation:** Calculate the original concentration in the supernatant to determine the solubility.

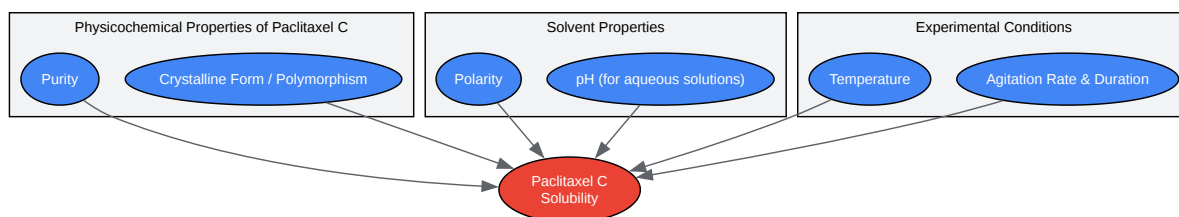
Mandatory Visualization

The following diagrams illustrate the experimental workflow for solubility determination and the key factors influencing the solubility of **Paclitaxel C**.



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Caption: A flowchart of the shake-flask method for determining solubility.



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Caption: Key factors that influence the solubility of **Paclitaxel C**.

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